

# Protocol for Dissolving and Storing Adrenomedullin (13-52) Human

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## Compound of Interest

Compound Name: Adrenomedullin (AM) (13-52),  
human

Cat. No.: B612763

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## Application Notes

Adrenomedullin (13-52) is a truncated form of the potent vasodilatory peptide, Adrenomedullin. It is a key ligand for the Adrenomedullin receptor and is actively studied for its roles in cardiovascular regulation and inflammation. Proper handling, including dissolution and storage, is critical to ensure the peptide's integrity and biological activity in experimental settings. This document provides a detailed protocol for the reconstitution and storage of human Adrenomedullin (13-52).

## Physicochemical Properties

Property	Value	Source
Molecular Formula	C200H308N58O59S2	[1][2]
Molecular Weight	4533.17 g/mol	[1][2]
Appearance	Lyophilized white to off-white powder	[1]
Purity	Typically ≥95%	[1]

## Solubility

Solvent	Concentration	Source
Water	Soluble, up to 2 mg/mL	<a href="#">[2]</a>
Acidic solutions	Soluble	<a href="#">[1]</a>
DMSO	16.67 mg/mL (3.68 mM)	<a href="#">[1]</a>

## Experimental Protocols

### Reconstitution of Lyophilized Adrenomedullin (13-52)

This protocol describes the preparation of a stock solution from the lyophilized peptide.

#### Materials:

- Lyophilized Adrenomedullin (13-52) human peptide
- Sterile, distilled water or sterile buffer (e.g., PBS, pH 7.4)
- Sterile, low-protein-binding polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips

#### Procedure:

- **Equilibration:** Before opening, allow the vial of lyophilized peptide to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from forming on the peptide.
- **Centrifugation:** Briefly centrifuge the vial to ensure that all the lyophilized powder is at the bottom of the vial.
- **Solvent Addition:** Carefully open the vial and add the desired volume of sterile, cold solvent (e.g., distilled water or buffer) to achieve the target concentration (e.g., 1 mg/mL). For example, to prepare a 1 mg/mL stock solution from 1 mg of peptide, add 1 mL of solvent.
- **Dissolution:** Gently swirl or pipette the solution up and down to dissolve the peptide. Avoid vigorous vortexing, which can cause peptide aggregation or degradation. If necessary, let the

vial sit at room temperature for a few minutes to allow for complete dissolution.

- Verification: Ensure the solution is clear and free of any visible particulates before use.

## Storage of Adrenomedullin (13-52)

Proper storage is crucial for maintaining the stability and activity of the peptide.

Storage of Lyophilized Peptide:

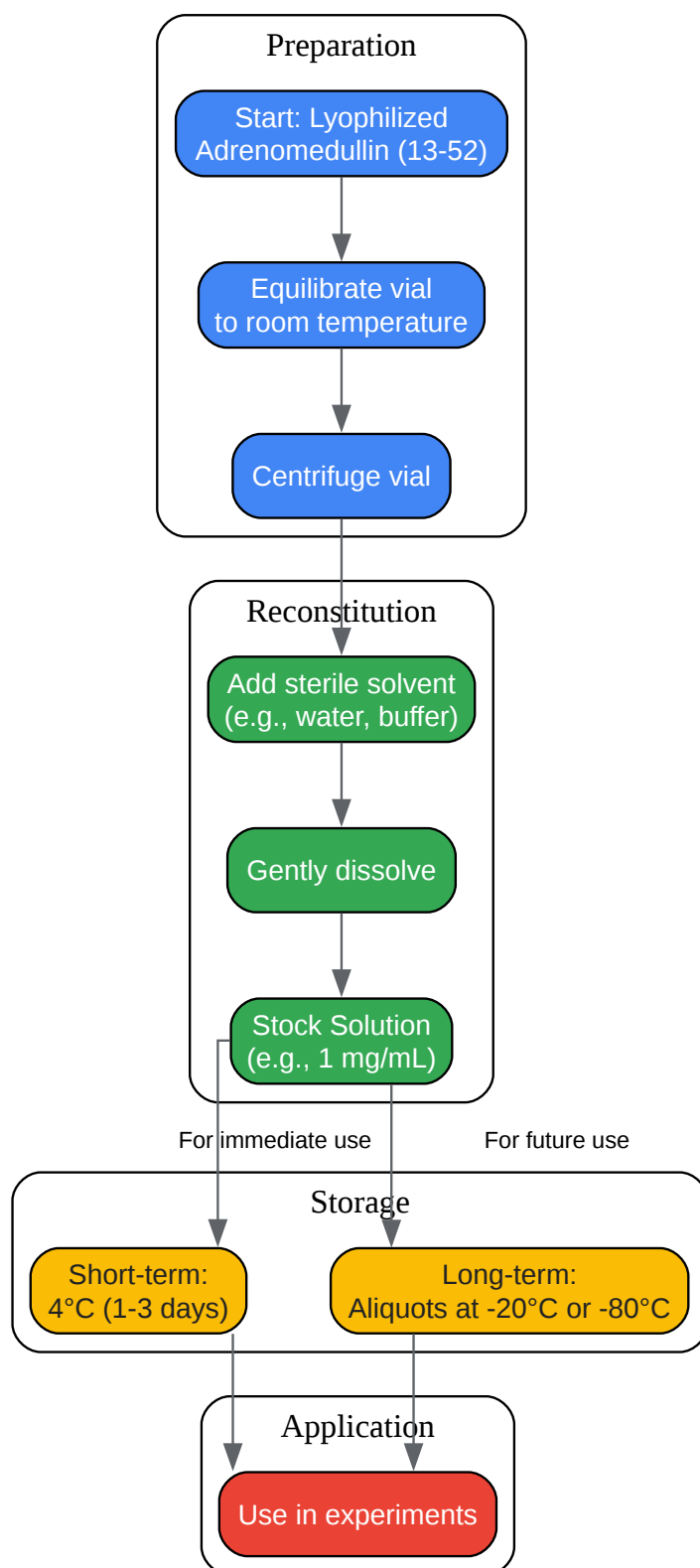
- Upon receipt, store the lyophilized peptide at -20°C.[1][2][3][4]
- Under these conditions, the peptide is stable for at least four years.[4]

Storage of Reconstituted Peptide Solution:

- Short-term storage: For immediate use (within a few days), the reconstituted solution can be stored at 4°C.[3]
- Long-term storage: For extended storage, it is highly recommended to aliquot the stock solution into single-use, low-protein-binding polypropylene tubes and store them at -20°C or -80°C.[3] This will minimize waste and prevent degradation from repeated freeze-thaw cycles. Exogenous adrenomedullin has been shown to be sensitive to freeze-thaw cycles.[5]

## Visualizations

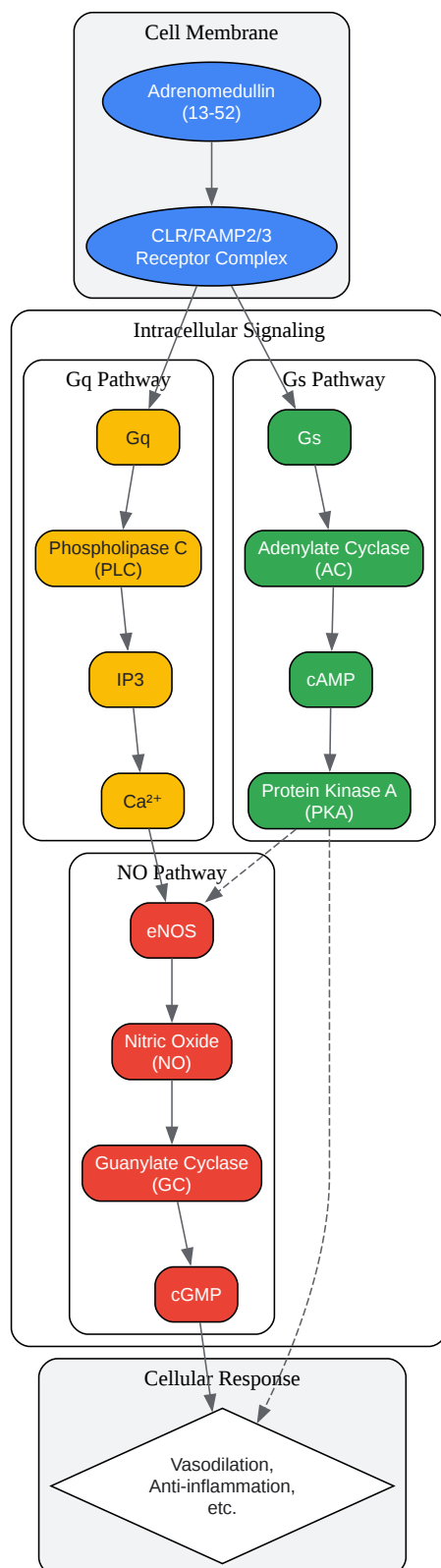
### Experimental Workflow: Reconstitution and Storage



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Caption: Workflow for reconstituting and storing Adrenomedullin (13-52).

## Signaling Pathway of Adrenomedullin



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Caption: Adrenomedullin signaling cascade.

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## References

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